

Isopropyl Diphenyl Phosphate-d7: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Isopropyl diphenyl phosphate-d7

Cat. No.: B12421806

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For researchers, scientists, and professionals in drug development, **Isopropyl Diphenyl Phosphate-d7** serves as a critical analytical tool. This deuterated internal standard is instrumental for the accurate quantification of its unlabeled counterpart, Isopropyl Diphenyl Phosphate (IPDPP), a widely used flame retardant and plasticizer. This guide provides a comprehensive overview of its properties, applications, and the available toxicological and metabolic data of the parent compound.

Core Properties

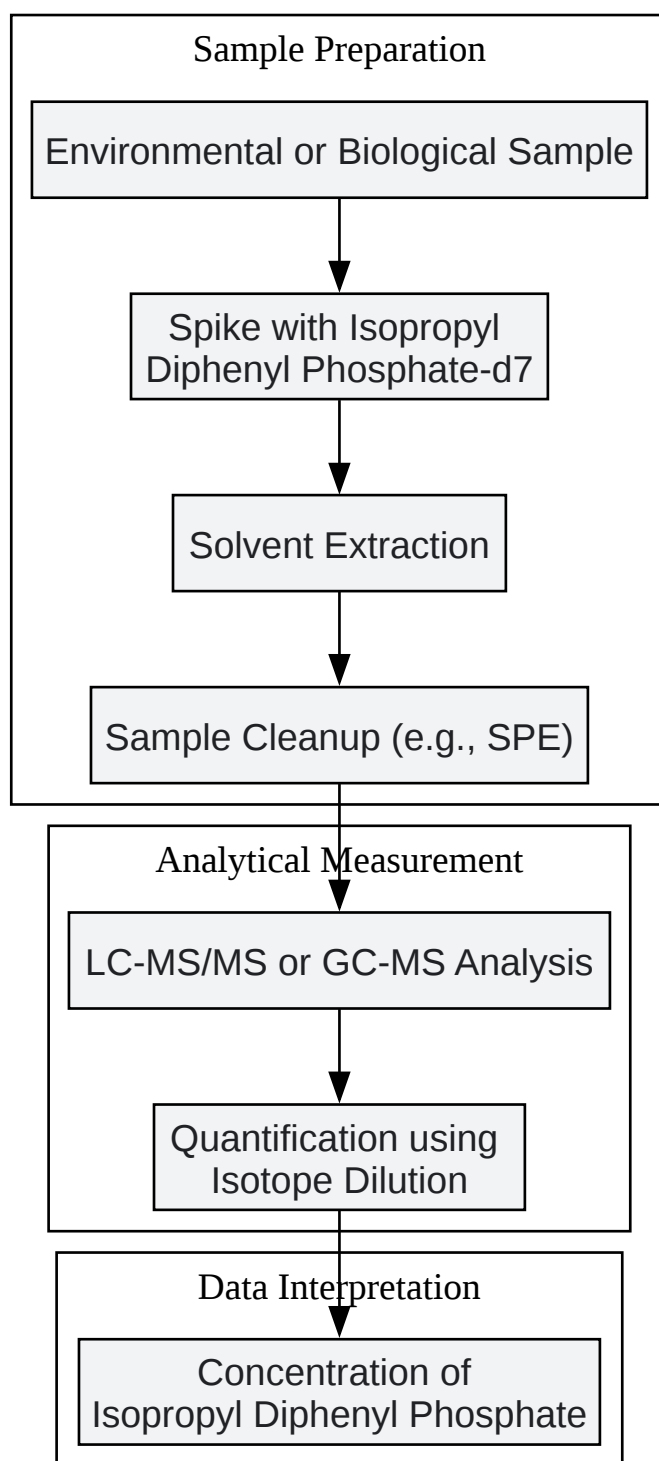
Isopropyl Diphenyl Phosphate-d7 is a stable, isotopically labeled version of Isopropyl Diphenyl Phosphate. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical techniques.

Property	Value	Citation(s)
CAS Number	2469626-65-9	[1][2][3]
Molecular Formula	C ₁₅ H ₁₀ D ₇ O ₄ P	[1][2][3]
Molecular Weight	299.31 g/mol	[1][2][3]
Appearance	Clear Colorless Oil	[4]
Unlabeled CAS Number	60763-39-5	[2][3]

Application in Analytical Chemistry

The primary application of **Isopropyl Diphenyl Phosphate-d7** is as an internal standard in analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). These methods are employed to quantify the presence of Isopropyl Diphenyl Phosphate in various matrices, including environmental samples and biological tissues. The use of a stable isotope-labeled internal standard like the d7 variant is crucial for correcting for matrix effects and variations in instrument response, thereby ensuring the accuracy and precision of the quantitative analysis.

While specific, detailed experimental protocols for its use are often developed and validated in individual laboratories for their specific applications, a general workflow is outlined below.



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A generalized workflow for the quantification of Isopropyl Diphenyl Phosphate using its deuterated internal standard.

Metabolism of Isopropyl Diphenyl Phosphate

Understanding the metabolism of the parent compound is crucial for interpreting toxicological data and exposure assessments. Studies in Wistar rats have shown that Isopropyl Diphenyl Phosphate is rapidly metabolized. The primary metabolites identified in urine are diphenyl phosphate (DPHP) and mono-isopropylphenyl phenyl phosphate (ip-PPP). More recent research using high-resolution mass spectrometry has tentatively identified two novel metabolites: mono-isopropenylphenyl diphenyl phosphate and hydroxy-isopropylphenyl diphenyl phosphate.

Toxicological Profile of Isopropyl Diphenyl Phosphate

The toxicological effects of Isopropyl Diphenyl Phosphate have been investigated in animal models. It is important to note that this data pertains to the unlabeled compound.

General and Endocrine Toxicity

In a 90-day study with adult Wistar rats, exposure to Isopropylated Triphenyl Phosphate (IPTPP) resulted in a dose-related increase in liver and adrenal gland weight in both sexes. While structural changes were observed in the adrenal cortex, there was no alteration in the basal or stress-induced serum levels of corticosterone. However, serum levels of total cholesterol and high-density lipoprotein cholesterol were significantly elevated at the highest doses.

Reproductive and Developmental Toxicity

Perinatal studies in Sprague Dawley rats indicated that high doses of Isopropylated Phenyl Phosphate (IPP) could impact reproductive performance. In offspring, exposure was associated with reduced body weights and delays in pubertal endpoints.

Study Type	Animal Model	Observed Effects at High Doses
90-Day Feeding Study	Wistar Rats	Increased liver and adrenal gland weight, elevated serum cholesterol.
Perinatal Toxicity Study	Sprague Dawley Rats	Perturbed reproductive performance in dams, reduced body weight and delayed puberty in offspring.

Due to the limited availability of public-domain, in-depth experimental protocols and the absence of specifically elucidated signaling pathways in the reviewed literature, researchers are encouraged to consult specialized toxicological databases and primary research articles for the development of detailed study designs. The information presented here serves as a foundational guide to the properties and known biological effects of Isopropyl Diphenyl Phosphate, for which the d7-labeled compound is the analytical standard.

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